

Discovery and Synthesis of Antitrypanosomal Agent 9: A Technical Guide

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Compound of Interest

Compound Name: Antitrypanosomal agent 9

Cat. No.: B10816118

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Introduction

Antitrypanosomal agent 9, also referred to as compound 1 in the primary literature, has emerged as a noteworthy compound in the pursuit of novel therapeutics against Human African Trypanosomiasis (HAT). This technical guide provides a comprehensive overview of its discovery, synthesis, and biological evaluation, drawing from the seminal research in this area. The information is presented to facilitate further investigation and development by professionals in the field.

Discovery and Biological Activity

Antitrypanosomal agent 9 was identified through the synthesis and evaluation of a series of phenoxyethylbenzamide analogues.^[1] It has demonstrated potent in vitro activity against *Trypanosoma brucei rhodesiense*, the causative agent of the acute form of HAT. Furthermore, its activity has been characterized against a panel of other parasitic protozoa. The key quantitative data for its biological activity are summarized in the table below.

Table 1: In Vitro Biological Activity of Antitrypanosomal Agent 9

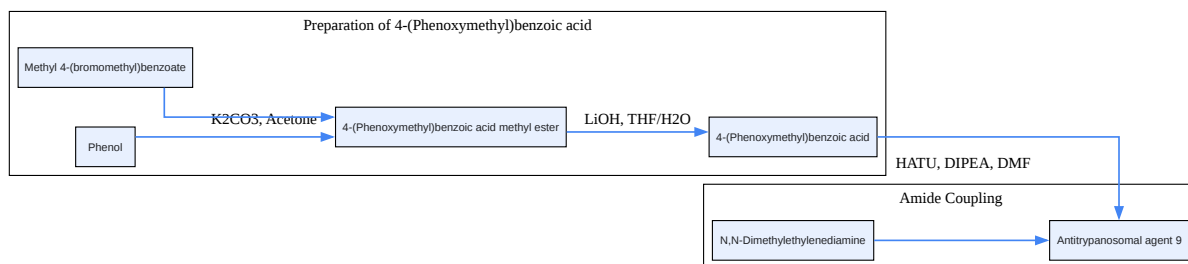
Target Organism/Cell Line	IC50 (μM)
Trypanosoma brucei rhodesiense	0.985 ± 0.076
Trypanosoma brucei brucei	1.15
Trypanosoma cruzi	107 ± 34.5
Leishmania donovani	35.7 ± 6.22
Plasmodium falciparum	22.3 ± 1.06
L6 cells (cytotoxicity)	186 ± 94.2

Data sourced from Manos-Turvey et al., 2015 and cited by a commercial supplier.[\[1\]](#)

Synthesis of Antitrypanosomal Agent 9

The synthesis of **Antitrypanosomal agent 9** is a multi-step process involving the preparation of a key carboxylic acid intermediate followed by an amide coupling reaction.

Logical Workflow for the Synthesis



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References

- 1. Synthesis and evaluation of phenoxyethylbenzamide analogues as anti-trypanosomal agents - MedChemComm (RSC Publishing) [pubs.rsc.org]
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